

# Application Notes and Protocols: AChE-IN-24 for Rodent Models

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## Compound of Interest

Compound Name: AChE-IN-24

Cat. No.: B12406777

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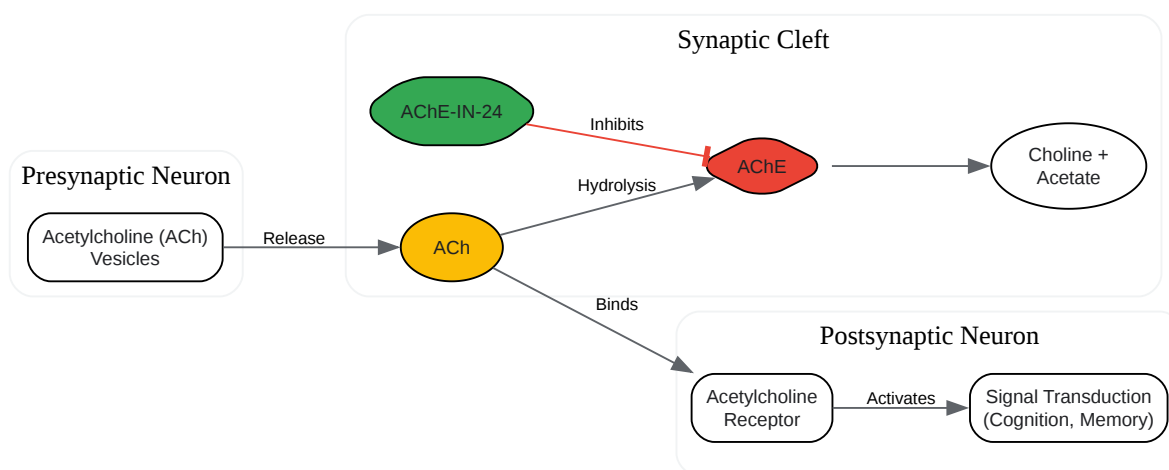
## Introduction

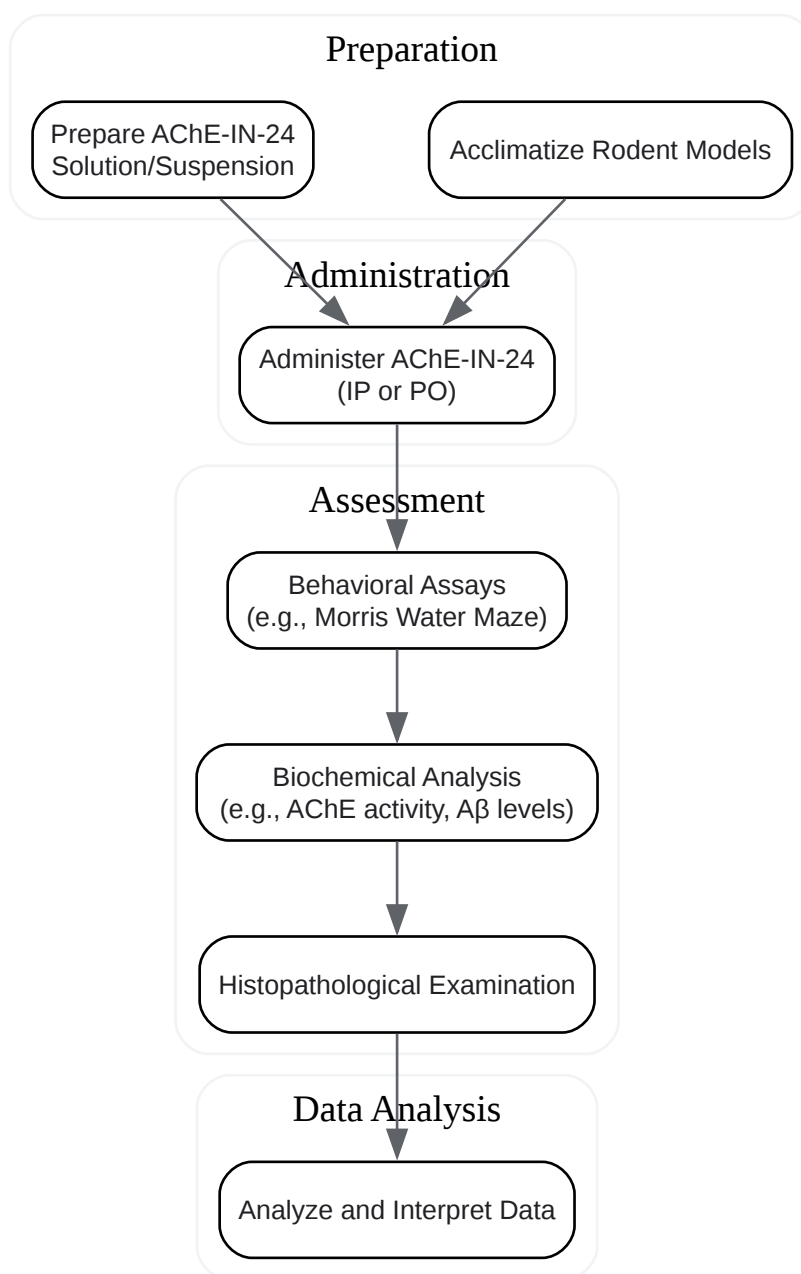
**AChE-IN-24** is a novel, high-potency, selective acetylcholinesterase (AChE) inhibitor under investigation for its potential therapeutic application in neurodegenerative diseases, particularly Alzheimer's disease. By inhibiting AChE, **AChE-IN-24** aims to increase the levels of the neurotransmitter acetylcholine in the brain, which is crucial for memory and cognitive functions. These application notes provide recommended dosages, experimental protocols, and relevant biological pathways for the use of **AChE-IN-24** in rodent models.

## Mechanism of Action

**AChE-IN-24** acts as a reversible inhibitor of the acetylcholinesterase enzyme. This enzyme is responsible for the breakdown of acetylcholine in the synaptic cleft. By blocking the active site of AChE, **AChE-IN-24** increases the concentration and duration of action of acetylcholine, thereby enhancing cholinergic neurotransmission. This mechanism is central to its potential efficacy in ameliorating cognitive deficits associated with Alzheimer's disease.

## Signaling Pathway





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